

# Technical Guide: Solubility of Methyl 5-Phenylisoxazole-3-carboxylate in Organic Solvents

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## Compound of Interest

Compound Name: *Methyl 5-phenylisoxazole-3-carboxylate*

Cat. No.: *B1268655*

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## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl 5-phenylisoxazole-3-carboxylate**, a heterocyclic compound of interest in pharmaceutical and chemical research. Due to a lack of publicly available quantitative solubility data, this document presents a framework for determining and understanding its solubility profile. It includes detailed, generalized experimental protocols for solubility determination and illustrative data presented in a structured format. Furthermore, this guide offers visual representations of the experimental workflow to aid in laboratory application.

## Introduction

**Methyl 5-phenylisoxazole-3-carboxylate** is a molecule featuring a phenyl group attached to an isoxazole ring, making it a valuable building block in organic synthesis, particularly for the development of bioactive molecules with potential therapeutic applications. Its utility in drug discovery and development is intrinsically linked to its physicochemical properties, among which solubility is a critical parameter. Solubility influences bioavailability, formulation, and the design of synthetic routes. This guide addresses the solubility of **methyl 5-phenylisoxazole-3-carboxylate** in common organic solvents, providing methodologies for its determination.

## Physicochemical Properties

A summary of the known physicochemical properties of **methyl 5-phenylisoxazole-3-carboxylate** is presented in Table 1.

Table 1: Physicochemical Properties of **Methyl 5-Phenylisoxazole-3-carboxylate**

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	203.19 g/mol
Appearance	White to yellow crystalline solid
Melting Point	78-86 °C
General Solubility	Soluble in ethanol and xylene

## Solubility Data

Quantitative solubility data for **methyl 5-phenylisoxazole-3-carboxylate** is not extensively reported in scientific literature. However, to illustrate the expected solubility profile and to provide a template for reporting experimental findings, a representative set of hypothetical solubility data in various organic solvents at ambient temperature (25 °C) is presented in Table 2.

Disclaimer: The following data is illustrative and intended for representational purposes only. Actual experimental values may vary.

Table 2: Illustrative Solubility of **Methyl 5-Phenylisoxazole-3-carboxylate** in Common Organic Solvents at 25 °C

Solvent	Solvent Polarity Index	Solubility ( g/100 mL)
Methanol	6.6	5.2
Ethanol	5.2	3.8
Isopropanol	4.3	2.1
Acetone	5.4	15.5
Ethyl Acetate	4.3	10.2
Dichloromethane	3.4	25.8
Toluene	2.3	8.7
Hexane	0.0	<0.1

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for two common techniques used to determine the solubility of a crystalline solid like **methyl 5-phenylisoxazole-3-carboxylate** in organic solvents.

### Gravimetric Method

This method involves preparing a saturated solution, separating the undissolved solid, and determining the mass of the dissolved solute in a known volume or mass of the solvent.

Materials:

- **Methyl 5-phenylisoxazole-3-carboxylate**
- Selected organic solvents (analytical grade)
- Scintillation vials or sealed flasks
- Constant temperature shaker or water bath
- Syringe filters (0.45 µm)

- Analytical balance
- Drying oven

Procedure:

- Add an excess amount of **methyl 5-phenylisoxazole-3-carboxylate** to a pre-weighed scintillation vial.
- Record the initial mass of the vial and the compound.
- Add a known volume (e.g., 5.0 mL) of the selected organic solvent to the vial.
- Seal the vial to prevent solvent evaporation.
- Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand undisturbed for at least 2 hours to allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and pass it through a syringe filter to remove any suspended particles.
- Transfer the filtered saturated solution to a pre-weighed, clean, and dry vial.
- Record the mass of the vial containing the saturated solution.
- Evaporate the solvent from the vial in a drying oven at a temperature below the boiling point of the solvent and the melting point of the compound until a constant weight of the dissolved solid is obtained.
- Record the final mass of the vial with the dried solute.
- Calculate the solubility in g/100 mL or other desired units.

## UV-Vis Spectrophotometric Method

This method is suitable for compounds with a chromophore and relies on Beer-Lambert's law to determine the concentration of the solute in a saturated solution.

Materials:

- **Methyl 5-phenylisoxazole-3-carboxylate**
- Selected organic solvents (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Constant temperature shaker or water bath
- Syringe filters (0.45  $\mu\text{m}$ )

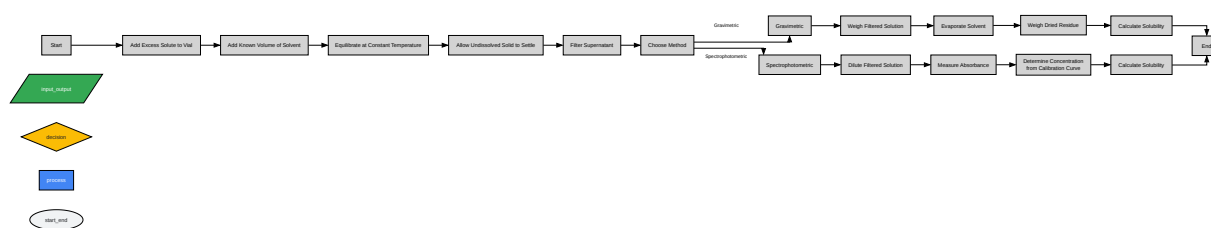
Procedure:

- Preparation of a Standard Calibration Curve:
  - Prepare a stock solution of known concentration by dissolving an accurately weighed amount of **methyl 5-phenylisoxazole-3-carboxylate** in a known volume of the solvent.
  - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
  - Plot a calibration curve of absorbance versus concentration.
- Preparation of the Saturated Solution:
  - Follow steps 1-8 of the Gravimetric Method (Section 4.1).

- Analysis:
  - Take a precise aliquot of the filtered saturated solution and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
  - Use the calibration curve to determine the concentration of the diluted solution.
  - Calculate the concentration of the original saturated solution, taking into account the dilution factor. This concentration represents the solubility.

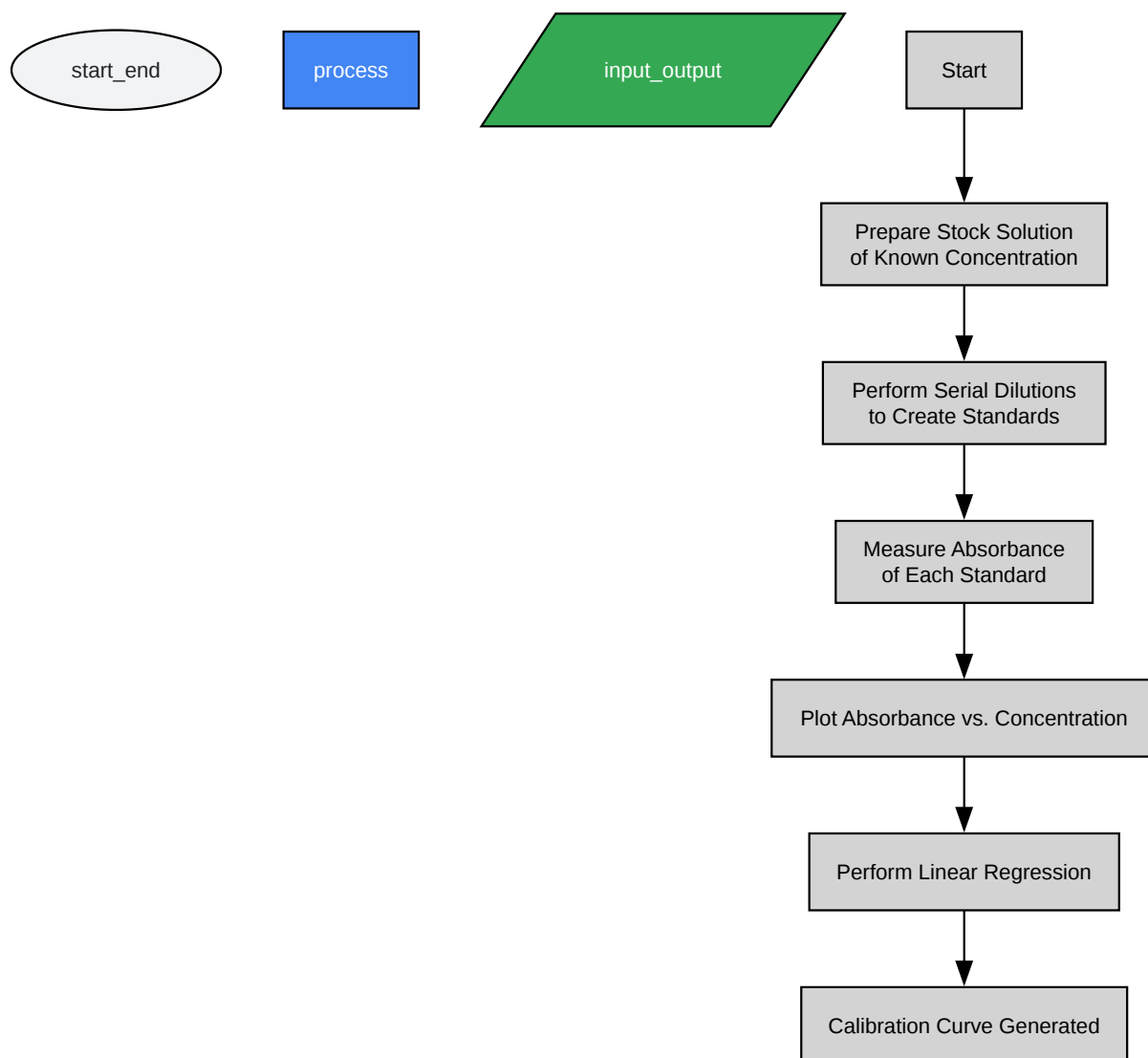
## Visualized Experimental Workflow

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: General workflow for determining the solubility of a solid in an organic solvent.



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Caption: Workflow for generating a standard calibration curve for spectrophotometric analysis.

## Conclusion

The solubility of **methyl 5-phenylisoxazole-3-carboxylate** in organic solvents is a fundamental parameter for its application in research and development. This guide has provided a framework for understanding and determining this property. While quantitative data

remains sparse in the public domain, the experimental protocols and illustrative data presented herein offer a robust starting point for researchers. The provided workflows aim to streamline the experimental process, ensuring accurate and reproducible results. Further research to populate the solubility profile of this compound across a wider range of solvents and temperatures is highly encouraged.

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